

Ethyl 1-piperidinecarboxylate: A Technical Guide to Safe Handling, and Disposal

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Compound of Interest

Compound Name: *Ethyl 1-piperidinecarboxylate*

Cat. No.: *B125984*

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This guide provides a comprehensive overview of the safety, handling, and disposal protocols for **Ethyl 1-piperidinecarboxylate** (CAS No. 5325-94-0). It is intended for researchers, scientists, and professionals in drug development who work with this compound. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure accuracy and promote a culture of safety in the laboratory.

Hazard Identification and Classification

Ethyl 1-piperidinecarboxylate is classified as a hazardous chemical. Understanding its specific hazards is the foundation of safe handling.

GHS Classification:

- Skin Irritation, Category 2: Causes skin irritation upon contact.[1][2][3][4]
- Serious Eye Irritation, Category 2: Causes serious eye irritation.[1][2][3][4]
- Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory System): May cause respiratory irritation.[1][2][5]

Signal Word: Warning[1][2][3]

Hazard Statements:

- H315: Causes skin irritation.[1][2][3][4]

- H319: Causes serious eye irritation.[1][2][3][4]
- H335: May cause respiratory irritation.[1][2][5]

Pictogram:

The primary hazards associated with this compound are its irritant properties to the skin, eyes, and respiratory tract. These effects are acute, meaning they can occur after a single exposure. The causality behind this irritation lies in the chemical's ability to interact with and damage epithelial tissues upon direct contact.

Exposure Controls and Personal Protection

To mitigate the risks identified, a systematic approach to exposure control is paramount. This involves a combination of engineering controls, administrative controls, and personal protective equipment (PPE).

Engineering Controls

The primary engineering control for handling **Ethyl 1-piperidinecarboxylate** is to work in a well-ventilated area.[2][6][7][8] A fume hood is highly recommended to minimize the inhalation of vapors or aerosols.[8] Eyewash stations and safety showers must be readily accessible in the immediate work area.[7][9][10]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for preventing direct contact with the chemical. The following PPE is mandatory when handling **Ethyl 1-piperidinecarboxylate**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][9]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and replaced if any signs of degradation are observed.[2][8]

- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin exposure.[2][6][10]
- Respiratory Protection: Under normal laboratory conditions with adequate engineering controls (i.e., a fume hood), respiratory protection is not typically required.[7][9] However, if engineering controls are not sufficient or during a large spill, a NIOSH-approved respirator with an appropriate cartridge should be used.[5]

Table 1: Summary of Safety and Handling Parameters for **Ethyl 1-piperidinecarboxylate**

Parameter	Information	Source(s)
CAS Number	5325-94-0	[1] [2] [11]
Molecular Formula	C8H15NO2	[1] [2] [11]
Molecular Weight	157.21 g/mol	[1] [2] [11]
GHS Classification	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[1] [2] [3]
Signal Word	Warning	[1] [2] [3]
Hazard Statements	H315, H319, H335	[1] [2] [3]
Engineering Controls	Fume hood, eyewash station, safety shower	[7] [8] [9] [10]
Eye/Face Protection	Safety goggles or face shield	[7] [9]
Skin Protection	Chemical-resistant gloves, lab coat	[2] [6] [10]
Storage	Cool, dry, well-ventilated area in a tightly sealed container	[2] [3] [6] [7]
Incompatible Materials	Strong oxidizing agents, acids, bases	[7] [9]
First Aid - Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2] [6] [12]
First Aid - Skin	Wash with plenty of water.	[2] [6] [12]
First Aid - Inhalation	Remove person to fresh air and keep comfortable for breathing.	[2] [6] [12]
First Aid - Ingestion	Rinse mouth. Do NOT induce vomiting.	[2]
Spill Cleanup	Absorb with inert material, collect in a suitable container	[2] [6] [10]

for disposal.

Disposal	Dispose of as hazardous waste in accordance with local, [5][6][8] state, and federal regulations.
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Handling and Storage

Safe Handling Practices

- Avoid contact with skin and eyes.[2][6][9]
- Avoid breathing mist, vapors, or spray.[2][6][12]
- Wash hands thoroughly after handling.[6][9][12]
- Do not eat, drink, or smoke in areas where this chemical is handled.[6][9]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[2][6][12]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases. [7][9]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2][3][6][7]
- Keep the container tightly closed.[2][3][6][7]
- Store away from heat, sparks, and open flames.[7][9]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[2][6][12]

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[2][6][12]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor.[2][6][12]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[2]

Accidental Release Measures

A prompt and well-executed response to a spill is essential to prevent harm to personnel and the environment.

Small Spills

For small spills, the following protocol should be followed by trained personnel:

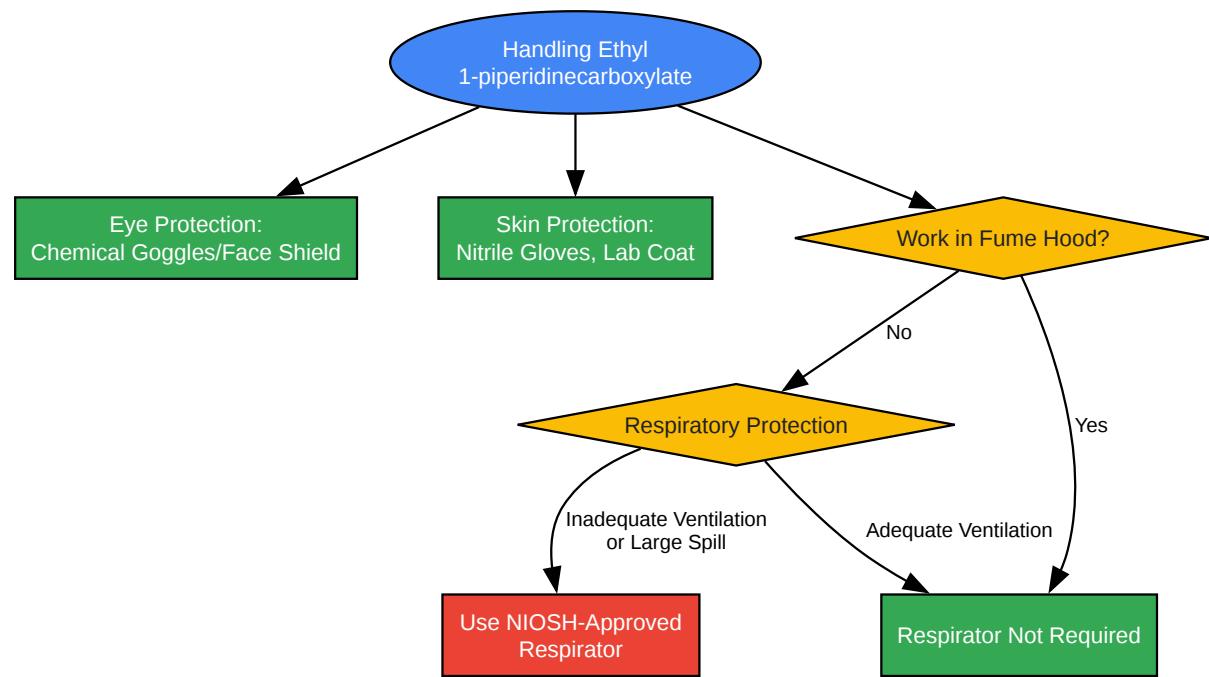
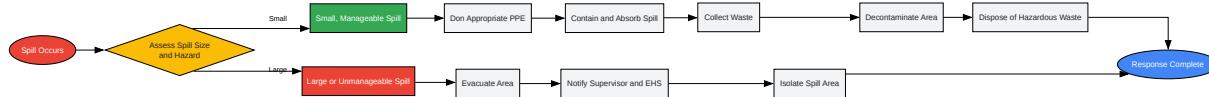
- Evacuate and Secure: Notify others in the area and restrict access.[13][14]
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.[2]
- Don PPE: Wear the appropriate personal protective equipment as outlined in Section 2.2.[13][14]
- Contain and Absorb: Cover the spill with a non-combustible absorbent material such as sand, earth, or vermiculite.[6][15]
- Collect: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[6][14][16]
- Decontaminate: Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.[14][15]
- Dispose: Dispose of the waste in accordance with institutional and local regulations.[16]

Large Spills

In the event of a large spill, or a spill that you are not equipped or trained to handle:

- Evacuate the area immediately.[8][10]
- Notify your supervisor and the institutional environmental health and safety (EHS) office.[13][16]
- Isolate the area and prevent entry.

Diagram 1: Spill Response Workflow



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Caption: Decision-making process for selecting appropriate PPE.

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